

chemical formula and structure of aluminum nitrate hydrate

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Compound of Interest

Compound Name: Aluminum nitrate hydrate

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An In-depth Technical Guide to Aluminum Nitrate Hydrate

This technical guide provides a comprehensive overview of the chemical formula, structure, properties, and experimental protocols related to **aluminum nitrate hydrate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Formula and Structure

Aluminum nitrate is an inorganic salt of aluminum and nitric acid.^[1] It most commonly exists as a crystalline hydrate, with the nonahydrate form being the most prevalent.^{[1][2]}

- **Chemical Formula:** The chemical formula for aluminum nitrate nonahydrate is $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$.^[2] The anhydrous form is $\text{Al}(\text{NO}_3)_3$.^[3] Other hydrated forms, such as the dihydrate ($\text{AlH}_4\text{N}_3\text{O}_{11}$) and others with 12, 15, or 18 water molecules, have also been described.^{[4][5]}
- **IUPAC Name:** The IUPAC name for the nonahydrate form is aluminum trinitrate nonahydrate.^[6]
- **Structure:** In its solid state, aluminum nitrate nonahydrate consists of a central aluminum cation (Al^{3+}) coordinated with water molecules. The crystal lattice is formed by the electrostatic attraction between the positively charged aluminum cations and the negatively

charged nitrate anions (NO_3^-).^[3] The aluminum ion is typically surrounded by six water molecules in an octahedral geometry, with the remaining three water molecules and the nitrate ions incorporated into the crystal structure.

Quantitative Data

The physical and chemical properties of aluminum nitrate and its common nonahydrate form are summarized in the table below.

Property	Anhydrous Aluminum Nitrate	Aluminum Nitrate Nonahydrate	References
Molecular Formula	$\text{Al}(\text{NO}_3)_3$	$\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$	^{[2][3]}
Molar Mass	212.996 g/mol	375.134 g/mol	^[1]
Appearance	White crystalline solid	White, hygroscopic, rhombic crystals	^{[1][3][7]}
Odor	Odorless	Odorless	^{[1][2]}
Density	-	1.72 g/cm ³	^{[1][2]}
Melting Point	66 °C (151 °F; 339 K)	73.6 - 73.9 °C (165.0 °F; 347.0 K)	^{[1][2][7][8]}
Boiling Point	-	Decomposes at 150 °C (302 °F; 423 K)	^{[1][2][7]}
Solubility in Water	60.0 g/100 mL (0 °C)	67.3 g/100 mL	^[1]
73.9 g/100 mL (20 °C)	^{[1][9]}		
160 g/100 mL (100 °C)	^{[1][8]}		
Solubility in Methanol	-	14.45 g/100 mL	^{[1][2][8]}
Solubility in Ethanol	-	8.63 g/100 mL	^{[1][2][8]}
Solubility in Ethylene Glycol	-	18.32 g/100 mL	^{[1][2][8]}

Experimental Protocols

Direct reaction of aluminum metal with nitric acid is not effective for synthesis as the aluminum forms a passivation layer that prevents the reaction.^{[8][9]} Alternative laboratory-scale synthesis methods are provided below.

Method 1: Reaction of Aluminum Trichloride with Nitric Acid^{[8][9]}

- Reactants: Aluminum trichloride (AlCl_3) and nitric acid (HNO_3).
- Procedure: Combine aluminum trichloride with nitric acid.
- Reaction: $\text{AlCl}_3 + 3\text{HNO}_3 \rightarrow \text{Al}(\text{NO}_3)_3 + 3\text{HCl}$. The reaction also produces nitrosyl chloride (NOCl) as a gaseous byproduct which will bubble out of the solution.^[8]
- Purification: The resulting solution is concentrated by evaporation to crystallize the aluminum nitrate nonahydrate.

Method 2: Metathesis Reaction^{[1][8]}

- Reactants: Aluminum sulfate ($\text{Al}_2(\text{SO}_4)_3$) and a nitrate salt with a cation that forms an insoluble sulfate, such as lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$) or barium nitrate ($\text{Ba}(\text{NO}_3)_2$).^{[1][8]}
- Procedure: Aqueous solutions of aluminum sulfate and lead nitrate are mixed.
- Reaction: $\text{Al}_2(\text{SO}_4)_3 + 3\text{Pb}(\text{NO}_3)_2 \rightarrow 2\text{Al}(\text{NO}_3)_3 + 3\text{PbSO}_4(\text{s})$.
- Purification: The insoluble lead sulfate precipitate is removed by filtration, leaving a solution of aluminum nitrate. The nonahydrate can then be obtained by crystallization.

Method 3: Reaction of Aluminum Hydroxide with Nitric Acid^{[10][11]}

- Reactants: Freshly precipitated aluminum hydroxide ($\text{Al}(\text{OH})_3$) and nitric acid (HNO_3).
- Procedure: Add just enough nitric acid to the aluminum hydroxide precipitate to achieve complete dissolution.
- Reaction: $\text{Al}(\text{OH})_3 + 3\text{HNO}_3 \rightarrow \text{Al}(\text{NO}_3)_3 + 3\text{H}_2\text{O}$.

- Purification: The hydrated form of aluminum nitrate is obtained by evaporating the resulting solution.[\[11\]](#)

Qualitative Analysis for Cation (Al^{3+}) and Anion (NO_3^-)[\[12\]](#)[\[13\]](#)

- Preliminary Tests: Observe the physical characteristics of the salt (colorless, crystalline, odorless, soluble in water).[\[12\]](#)[\[13\]](#)
- Test for Nitrate Anion (Brown Ring Test):
 - Prepare an aqueous solution of the salt.
 - Add freshly prepared ferrous sulfate (FeSO_4) solution.
 - Carefully add concentrated sulfuric acid (H_2SO_4) down the side of the test tube to form a layer at the bottom.
 - A brown ring forming at the junction of the two liquids confirms the presence of the nitrate ion (NO_3^-).[\[12\]](#)[\[13\]](#)
- Test for Aluminum Cation:
 - To the salt solution, add sodium hydroxide (NaOH) solution dropwise.
 - A gelatinous white precipitate of aluminum hydroxide ($\text{Al}(\text{OH})_3$) will form.
 - The precipitate is soluble in excess NaOH , which confirms the presence of the aluminum ion (Al^{3+}).[\[13\]](#)

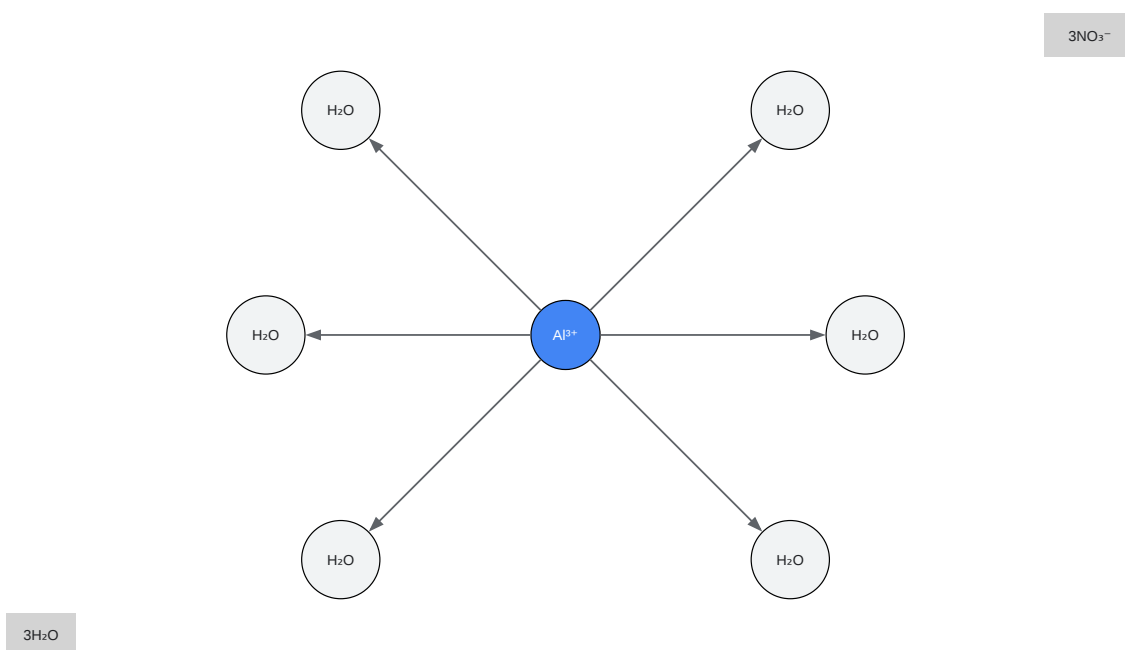
Thermal Decomposition Analysis[\[9\]](#)[\[14\]](#)

- Apparatus: A tube furnace with a controlled atmosphere (e.g., swept with Argon).
- Procedure: A small sample of aluminum nitrate nonahydrate is heated in the furnace. The decomposition begins around $150\text{ }^\circ\text{C}$.[\[1\]](#)[\[2\]](#)
- Reaction: $2\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}(\text{s}) \rightarrow \text{Al}_2\text{O}_3(\text{s}) + 6\text{NO}_2(\text{g}) + 3/2\text{O}_2(\text{g}) + 18\text{H}_2\text{O}(\text{g})$.

- Analysis: The gaseous decomposition products (primarily nitrogen dioxide, oxygen, and water vapor) can be analyzed using techniques such as mass spectrometry or spectrophotometry to identify and quantify the evolved components.[14]

Visualizations

The diagram below illustrates the coordination complex of the aluminum ion with six water molecules, which is a key structural component of aluminum nitrate nonahydrate. The nitrate ions are present in the crystal lattice as counter-ions.



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Caption: Coordination of Al^{3+} with six H_2O molecules.

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